

Application Notes and Protocols for Tracking Single Molecules with AF488-DBCO

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Compound of Interest

Compound Name: AF488 Dbco

Cat. No.: B12370284

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Single-molecule tracking (SMT) is a powerful technique that allows for the direct observation of individual molecules in real-time, providing unprecedented insights into complex biological processes. The choice of the fluorescent probe is critical for the success of SMT experiments. AF488-DBCO is a bright and photostable green-fluorescent dye conjugated to a dibenzocyclooctyne (DBCO) group. This reagent is ideal for SMT studies due to its high quantum yield and the bioorthogonal nature of the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) "click chemistry" reaction. This copper-free reaction enables the specific labeling of azide-modified biomolecules in living cells with minimal perturbation, making it an excellent choice for tracking the dynamics of proteins, glycans, and other macromolecules.

These application notes provide an overview of the properties of AF488-DBCO and detailed protocols for its use in single-molecule tracking experiments.

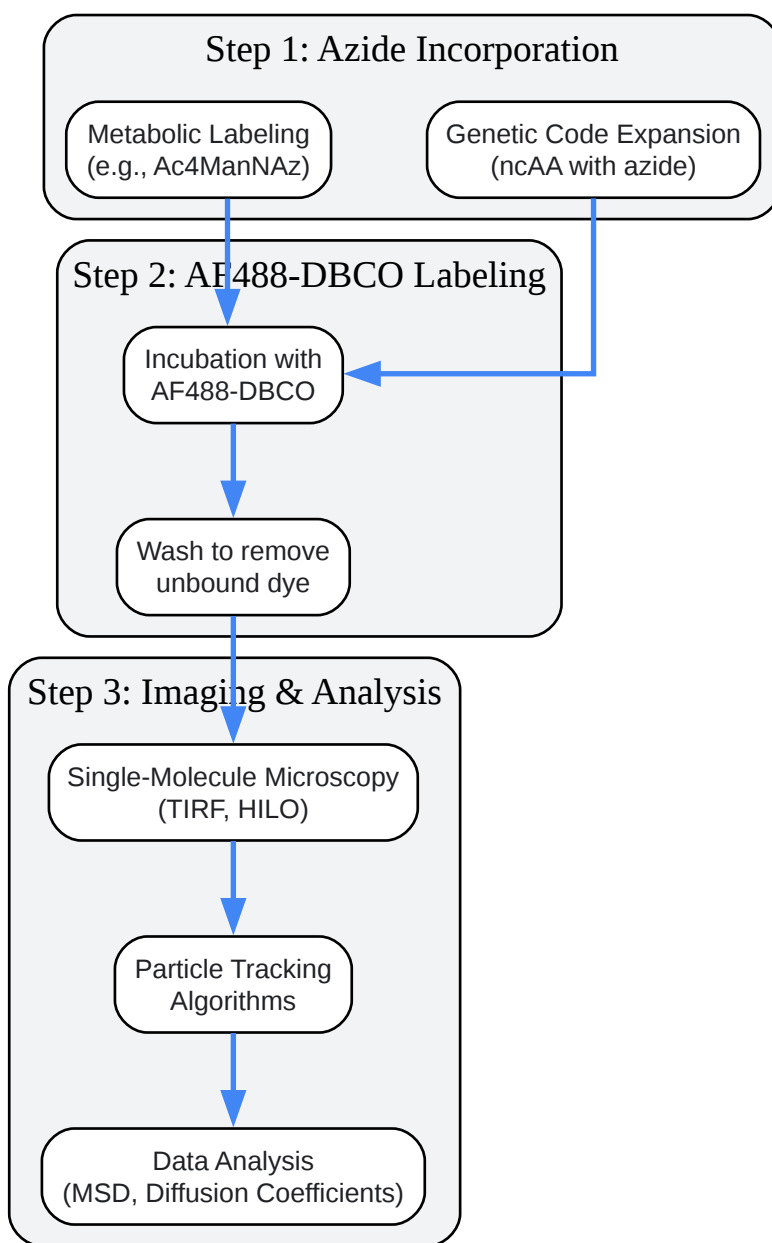
Properties of AF488-DBCO

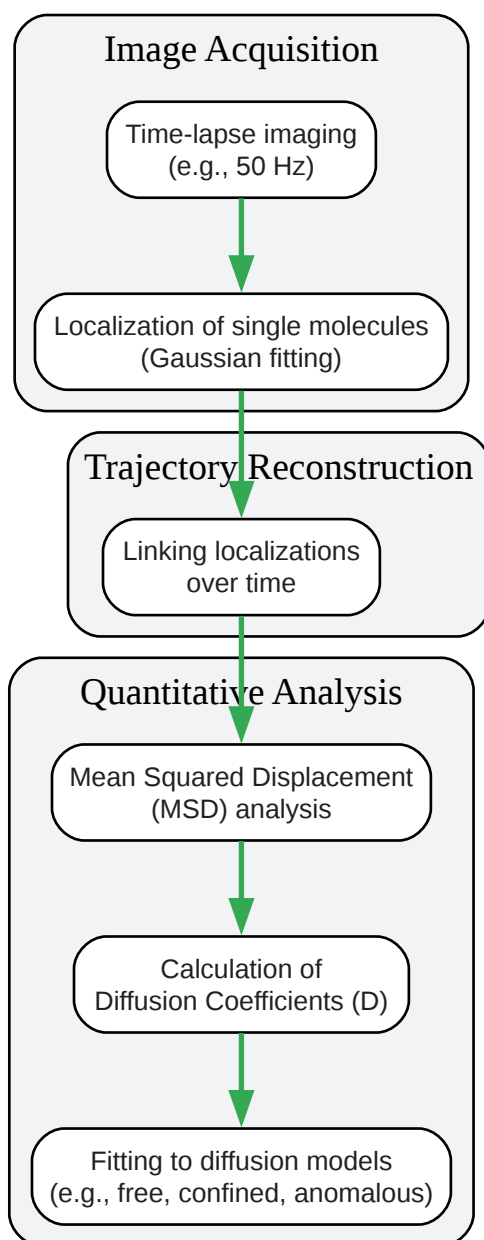
A summary of the key photophysical and chemical properties of AF488-DBCO is presented in the table below. The high quantum yield and good photostability of the AF488 fluorophore are critical for detecting the faint signals from single molecules over extended periods.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~495 nm	[1][2]
Emission Maximum (λ_{em})	~519 nm	[1][2]
Molar Extinction Coefficient (ϵ)	~73,000 $\text{cm}^{-1}\text{M}^{-1}$	[2]
Fluorescence Quantum Yield (Φ)	~0.92	[1]
Molecular Weight	~792.8 g/mol	[2]
Solubility	Water, DMSO, DMF	[2]
Reactive Group	Dibenzocyclooctyne (DBCO)	[1]
Reaction Specificity	Azide groups (via SPAAC)	[1]

Experimental Workflow for Single-Molecule Tracking using AF488-DBCO

The general workflow for a single-molecule tracking experiment using AF488-DBCO involves three main stages: introduction of an azide handle into the biomolecule of interest, labeling with AF488-DBCO, and single-molecule imaging and data analysis.





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